

Technical Guide: Solubility Profile of 8-Hydroxyquinoline Sulfate Monohydrate

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Compound of Interest

Compound Name: 8-Hydroxyquinoline sulfate
monohydrate

CAS No.: 134-31-6; 207386-91-2

Cat. No.: B2557333

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Executive Summary & Physicochemical Identity

8-Hydroxyquinoline Sulfate Monohydrate ([O-]c1ccc(O)c2c(c1)ncnc2S(=O)(=O)[O-])

7

2

2

4

2SO₄) is the sulfate salt of the amphoteric base 8-hydroxyquinoline. Its solubility behavior is governed by its ionic character, distinguishing it sharply from its lipophilic free base precursor.

- CAS Number: 207386-91-2 (Monohydrate); 134-31-6 (Anhydrous)
- Molecular Weight: ~406.41 g/mol (Monohydrate)[1]

- Key Distinction: Unlike the free base (which is soluble in ethanol but insoluble in water), the sulfate salt exhibits high water solubility and poor ethanol solubility.

Solubility Snapshot

Solvent	Solubility Classification	Approx. Quantitative Range	Thermodynamic Driver
Water ()	Freely Soluble	~300 g/L (at 20°C)	Ion-dipole stabilization; H-bonding
Ethanol ()	Sparingly to Slightly Soluble	< 10 g/L	High lattice energy barrier; low dielectric constant

Molecular Architecture & Solvation Mechanisms

To understand the solubility divergence, one must analyze the competition between the crystal lattice energy and the solvation energy provided by the solvent.

The Water Matrix (High Solubility)

In aqueous environments, the salt dissociates into two protonated 8-hydroxyquinolinium cations (

) and one sulfate anion (

).

- Dielectric Stabilization: Water's high dielectric constant reduces the electrostatic attraction between the cation and anion, allowing them to separate.
- Hydration Shells: Water molecules form structured cages around the sulfate ion (via H-bonding) and the quinolinium cation (via ion-dipole interactions), overcoming the lattice enthalpy.

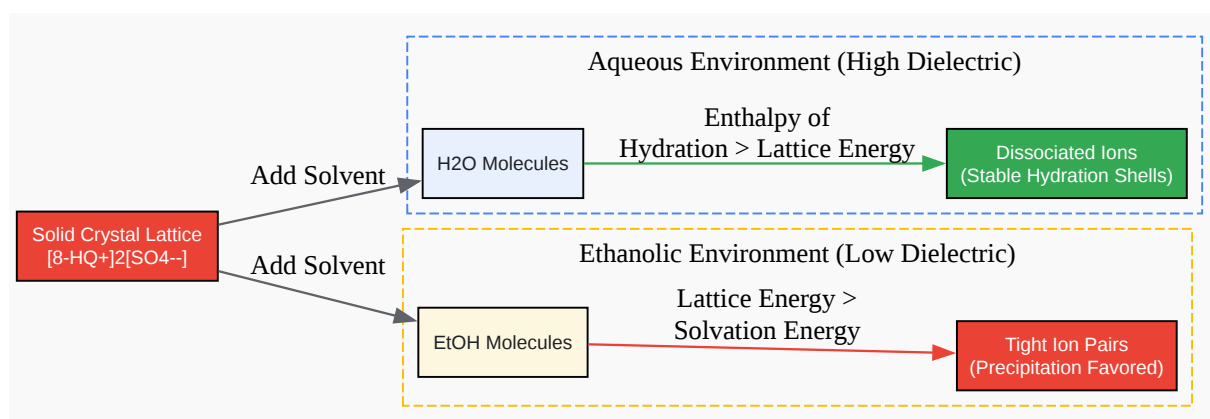
The Ethanol Matrix (Low Solubility)

Ethanol acts as a protic solvent but lacks the dielectric strength to fully dissociate the salt.

- **Ion Pairing:** Due to the lower dielectric constant, the electrostatic force between and remains strong. The ions prefer to stay paired in the solid lattice rather than entering the solution.
- **Solvation Mismatch:** While the organic quinoline ring has some affinity for the ethyl group of ethanol, the dominant sulfate interaction requires high polarity, which ethanol cannot sufficiently provide.

Visualization of Solvation Dynamics

The following diagram illustrates the mechanistic difference between the two solvents.



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Caption: Mechanistic divergence: Water stabilizes dissociated ions via hydration, while ethanol forces ion pairing, limiting solubility.^[2]

Experimental Protocol: Determination of Solubility

Trustworthiness: This protocol uses the "Shake-Flask" equilibrium method, the gold standard for solubility data generation.

Materials Required[5]

- Analyte: **8-Hydroxyquinoline sulfate monohydrate** (Purity >98%).
- Solvents: HPLC-grade Water (resistivity 18.2 MΩ·cm); Absolute Ethanol (≥99.5%).
- Equipment: Temperature-controlled orbital shaker, 0.45 μm PTFE syringe filters, UV-Vis Spectrophotometer or HPLC.

Step-by-Step Methodology

Phase A: Saturation

- Preparation: Place 5.0 g of the solid into a 20 mL scintillation vial.
- Solvent Addition: Add 10 mL of solvent (Water or Ethanol). Note: For water, the solid may dissolve completely; if so, add more solid until a visible precipitate remains.
- Equilibration: Seal the vial and place it in the orbital shaker at 25°C ± 0.1°C. Shake at 200 RPM for 24–48 hours to ensure thermodynamic equilibrium.

Phase B: Separation & Dilution

- Filtration: Stop shaking and let the suspension settle for 1 hour. Draw the supernatant into a syringe and filter through a 0.45 μm filter into a clean vial. Discard the first 1 mL of filtrate to account for filter adsorption.
- Dilution:
 - Water Samples: Requires massive dilution (e.g., 1:10,000) due to high solubility.
 - Ethanol Samples: Requires moderate dilution (e.g., 1:100).

Phase C: Quantification (UV-Vis)

- Wavelength Selection: 8-Hydroxyquinoline sulfate has a characteristic absorption peak () at approximately 257 nm (acidic species) or 308-310 nm.

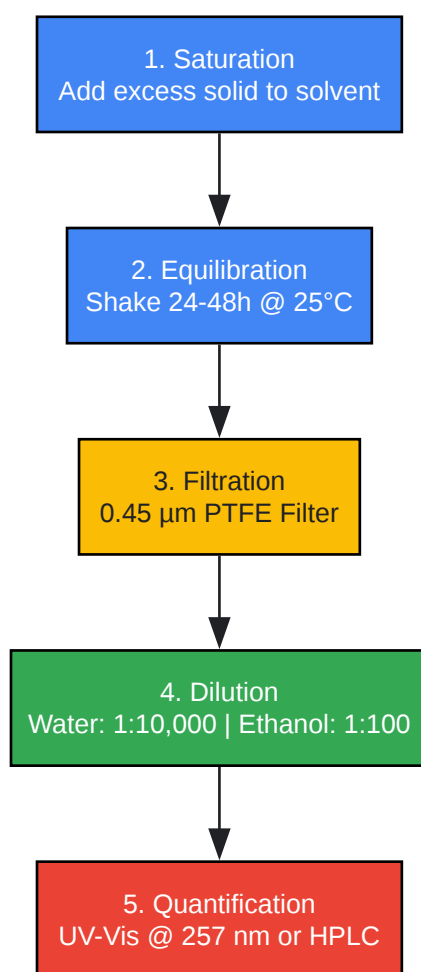
- Calibration: Construct a standard curve (0–50 µg/mL) using the specific solvent as the blank.
- Calculation:

Where

is the concentration from the curve (µg/mL) and

is the dilution factor.

Experimental Workflow Diagram



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Caption: Standardized Shake-Flask protocol for accurate solubility determination.

Practical Implications for Drug Development

Formulation Strategy

- Aqueous Solutions: Ideal for syrups, sprays, or aqueous antiseptic washes. The high solubility (~300 mg/mL) allows for concentrated stock solutions.
 - Caution: Aqueous solutions are acidic (pH ~3.2) due to hydrolysis. Buffering may be required but can risk precipitation if the free base forms (at pH > 5-6).
- Ethanolic Formulations: Tinctures or gels requiring high ethanol content will struggle to carry high loads of the sulfate salt.
 - Workaround: Use a co-solvent system. A Water:Ethanol ratio of 80:20 or 70:30 can maintain solubility while providing the volatility/antimicrobial properties of ethanol.

Stability & Hydrolysis

In water, the sulfate salt is in equilibrium with the free base. If the pH is raised (by adding base or mixing with alkaline excipients), the 8-hydroxyquinolinium cation deprotonates to the free base.

- Critical Threshold: The free base precipitates out of water.
- Formulation Rule: Maintain pH < 4.0 for aqueous stability of the sulfate salt.

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